In Vivo Imaging Probe "Paim I": Information Not Found

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Compound of Interest

Compound Name:	*Paim I*
CAS No.:	*109456-51-1*
Cat. No.:	*B1167716*

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Despite a comprehensive search, no specific information could be found regarding an in vivo imaging probe or molecule designated as "**Paim I**." Publicly available scientific literature and databases do not contain references to a probe with this name for use in in vivo imaging techniques such as fluorescence, photoacoustic, or magnetic resonance imaging.

The search did yield information on a portable AI-enhanced fluorescence microscope abbreviated as "PAIM (πM)". However, this refers to an imaging instrument rather than a molecular probe used for in vivo applications.

Without specific details on the nature of "**Paim I**," including its molecular structure, mechanism of action, and the imaging modality it is designed for, it is not possible to provide the requested detailed application notes, experimental protocols, quantitative data, or signaling pathway diagrams.

Researchers, scientists, and drug development professionals interested in in vivo imaging are encouraged to consult resources detailing established imaging probes and techniques. Broad categories of in vivo imaging probes include:

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- Fluorescent Probes: These molecules absorb light at a specific wavelength and emit it at a longer wavelength. They can be designed to target specific molecules or cellular processes.
- Photoacoustic Probes: These agents absorb light and convert it into sound waves, which can be detected to create images. This technique offers good spatial resolution at greater tissue depths than traditional fluorescence imaging.
- MRI Contrast Agents: These compounds, often based on gadolinium or iron oxide, alter the magnetic properties of nearby water molecules to enhance the contrast of MRI images.

For detailed protocols and application notes, it is recommended to refer to scientific publications on specific, well-characterized imaging probes relevant to the research area of interest.

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Contact our Ph.D. Support Team for a compatibility check

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